

Application Notes and Protocols for SRI-011381 Stock Solution Preparation

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Audience: Researchers, scientists, and drug development professionals.

Introduction

SRI-011381 is a novel small molecule agonist of the Transforming Growth Factor-beta (TGF- β) signaling pathway.[1][2][3] It has demonstrated potential in preclinical studies for the treatment of Alzheimer's disease and exhibits neuroprotective effects.[2][4] **SRI-011381** has been shown to activate the TGF- β 1/Smad3 signaling pathway, which plays a crucial role in cellular processes such as proliferation, differentiation, and inflammation.[5] Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation of **SRI-011381** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent.

Quantitative Data Summary

A summary of the key chemical and solubility information for **SRI-011381** and its hydrochloride salt is presented in Table 1. It is important to note that solubility can vary between different batches and suppliers.



Property	SRI-011381 (Free Base)	SRI-011381 hydrochloride
Molecular Formula	C20H31N3O	C20H32CIN3O
Molecular Weight	329.48 g/mol [3][6]	365.94 g/mol [2][4]
Appearance	White to off-white solid	White to off-white solid
Solubility in DMSO	50 mg/mL (151.75 mM)[6][7]	9 mg/mL (24.59 mM)[4]
55 mg/mL (166.93 mM)[3]	12 mg/mL (32.79 mM)[2]	
66 mg/mL (200.31 mM)[1]	33.33 mg/mL (91.08 mM)[8]	
Storage of Powder	-20°C for up to 3 years[2]	4°C, sealed, away from moisture[7][8]
Storage of Stock Solution	-80°C for up to 1 year[2]	-80°C for up to 6 months[8]

Note: The solubility of these compounds in DMSO can be significantly impacted by the presence of moisture. It is strongly recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.[1][4][8] Sonication may be required to fully dissolve the compound.[2][3][6]

Experimental Protocols

- SRI-011381 or SRI-011381 hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath
- Pipettes and sterile filter tips



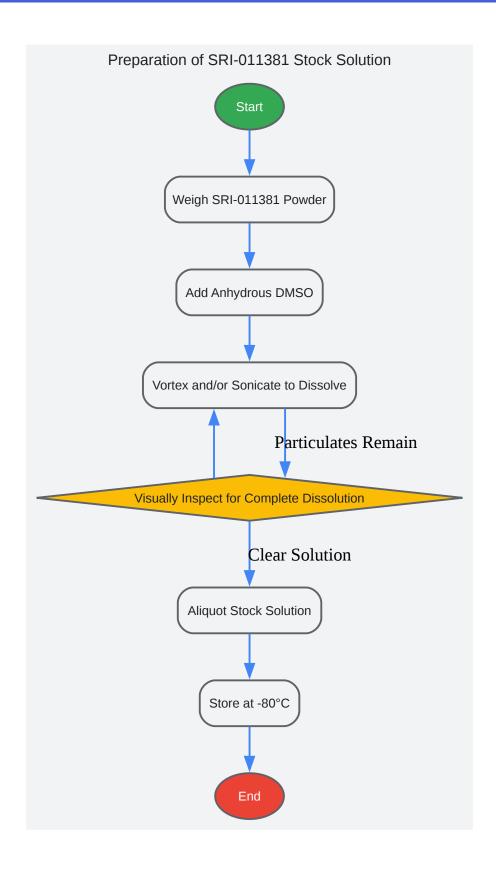
This protocol provides instructions for preparing a 10 mM stock solution of **SRI-011381** (free base). The same principles can be applied to prepare stock solutions of different concentrations or for the hydrochloride salt by adjusting the mass of the compound based on its molecular weight.

- Pre-weighing Preparation: Allow the vial of SRI-011381 powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Carefully weigh out 3.29 mg of SRI-011381 powder using a calibrated analytical balance and transfer it to a sterile amber microcentrifuge tube.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the tube containing the SRI-011381 powder.
- Dissolution:
 - Cap the tube securely and vortex for 1-2 minutes to facilitate dissolution.
 - If the compound is not fully dissolved, place the tube in an ultrasonic water bath for 5-10 minutes.
 [6] Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 1 year).[2] For short-term storage,
 aliquots can be kept at -20°C for up to 1 month.[8]

Visualizations

The following diagram illustrates the key steps in the preparation of an **SRI-011381** stock solution.



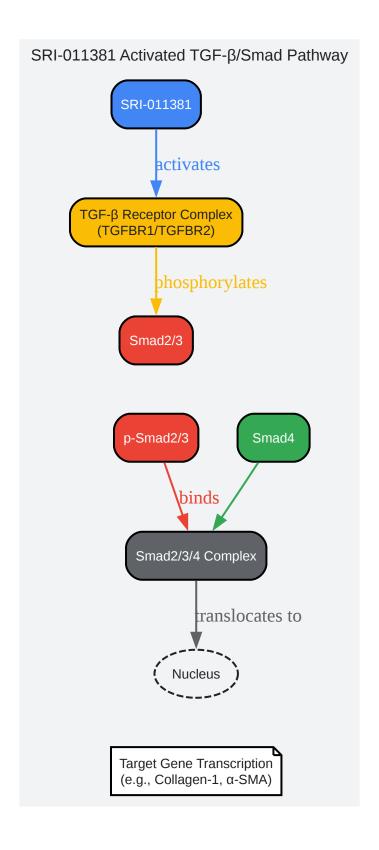


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Caption: Workflow for **SRI-011381** Stock Solution Preparation.



SRI-011381 acts as an agonist of the TGF- β signaling pathway. The simplified diagram below illustrates the canonical Smad-dependent signaling cascade activated by **SRI-011381**.





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Caption: **SRI-011381** activates the canonical TGF-β/Smad signaling pathway.

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